

Application Note: Comprehensive Evaluation of Furan-2-Carboxamide Derivatives

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Compound of Interest

Compound Name: *N*-(5-amino-2-methylphenyl)furan-2-carboxamide

CAS No.: 436089-27-9

Cat. No.: B1299520

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From Target Engagement to Metabolic Stability Profiling

Executive Summary & Scientific Rationale

The furan-2-carboxamide scaffold represents a classic "privileged structure" in medicinal chemistry, capable of diverse biological interactions ranging from kinase inhibition (EGFR, VEGFR-2) to bacterial quorum sensing modulation (LasR antagonism). Its electron-rich aromatic nature allows for strong

-stacking interactions within enzyme active sites, while the amide linker provides essential hydrogen bonding capability.

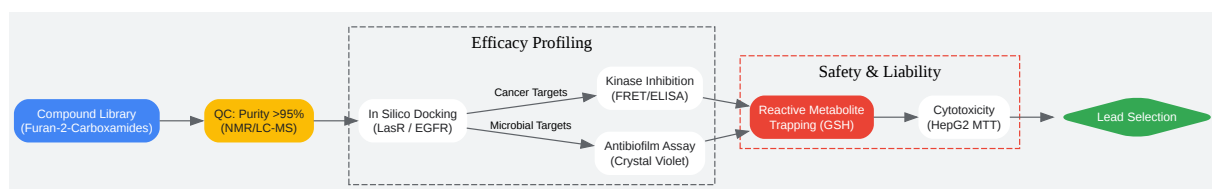
However, a critical caveat exists: The furan ring is a known structural alert. Metabolic activation by Cytochrome P450 (CYP450) enzymes can oxidize the furan ring into reactive cis-enedial or epoxide intermediates, leading to hepatotoxicity via protein alkylation or glutathione depletion.

This guide deviates from standard screening protocols by integrating early-stage metabolic stability testing alongside efficacy assays. We prioritize a "fail-early" approach where efficacy

data is contextualized immediately by reactive metabolite liability.

Experimental Workflow Overview

The following workflow integrates efficacy screening with safety profiling.



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Figure 1: Integrated screening workflow prioritizing reactive metabolite trapping post-efficacy confirmation.

Protocol A: Target Engagement (Kinase Inhibition)

Context: Furan-2-carboxamides function as ATP-competitive inhibitors. This protocol uses a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) format, which is robust against the autofluorescence sometimes exhibited by furan derivatives.

Materials

Component	Specification
Enzyme	Recombinant EGFR (L858R/T790M) or VEGFR-2
Substrate	Biotinylated poly-Glu-Tyr (4:1) peptide
ATP	Ultra-pure, Km concentration specific to kinase
Detection	Eu-labeled anti-phosphotyrosine antibody + APC-labeled Streptavidin
Buffer	50 mM HEPES pH 7.5, 10 mM MgCl ₂ , 1 mM EGTA, 0.01% Brij-35

Step-by-Step Methodology

- Compound Preparation:
 - Dissolve furan derivatives in 100% DMSO to 10 mM.
 - Critical: Freshly prepare stocks. Furan rings can undergo auto-oxidation upon prolonged storage in light/air.
 - Prepare 3-fold serial dilutions in assay buffer (Final DMSO < 1%).
- Enzyme Reaction:
 - In a 384-well white low-volume plate, add 2.5 µL of compound solution.
 - Add 2.5 µL of Enzyme/Peptide mix (Optimized to yield 10-20% conversion).
 - Incubate for 10 min at Room Temperature (RT) to allow compound-enzyme equilibration.
 - Initiate reaction with 2.5 µL of ATP solution.
 - Incubate for 60 min at RT.
- Detection:

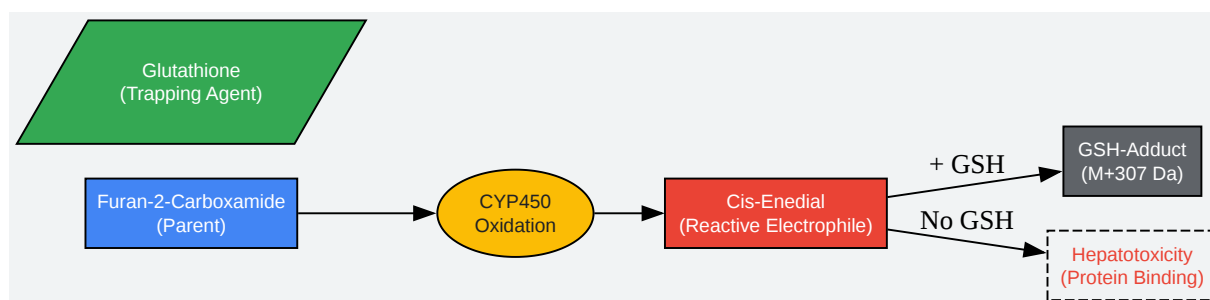
- Stop reaction with 7.5 μ L of Detection Mix (EDTA containing Eu-Ab and APC-Streptavidin).
- Incubate 1 hr in the dark.
- Readout & Analysis:
 - Measure fluorescence at 615 nm (Donor) and 665 nm (Acceptor).
 - Calculate TR-FRET ratio ().
 - Fit data to a 4-parameter logistic equation to determine .

Protocol B: Reactive Metabolite Trapping (GSH Assay)

Context: This is the most critical assay for this scaffold. It determines if the furan ring is being bioactivated into toxic intermediates.[1] We use Glutathione (GSH) as a trapping agent for "soft" electrophiles (epoxides/enedials).

Mechanism of Liability

The furan ring is oxidized by CYP450 (specifically CYP2E1/3A4) to a cis-enedial, which rapidly reacts with nucleophiles (proteins/DNA).



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Figure 2: Metabolic activation pathway of furan ring and glutathione trapping mechanism.

Methodology

- Incubation System:
 - Microsomes: Human Liver Microsomes (HLM), 1.0 mg/mL protein.
 - Test Compound: 10 μ M final concentration.
 - Trapping Agent: L-Glutathione (GSH) or Dansyl-GSH, 5 mM.
 - Cofactor: NADPH regenerating system (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Procedure:
 - Pre-incubate HLM, Compound, and GSH in 100 mM Potassium Phosphate buffer (pH 7.4) for 5 min at 37°C.
 - Initiate with NADPH.
 - Incubate for 60 min.
 - Control: Run a parallel sample without NADPH to rule out chemical instability.
- Termination & Analysis:
 - Quench with ice-cold Acetonitrile (1:1 v/v). Centrifuge at 10,000 x g for 10 min.
 - Analyze supernatant via LC-MS/MS.
- Data Interpretation (Critical):
 - Neutral Loss Scan: Look for neutral loss of 129 Da (pyroglutamic acid moiety of GSH).
 - Mass Shift: Search for Parent Mass + 307 Da (GSH adduct) or + 16 Da (simple oxidation).

- Risk Assessment: If GSH adducts > 1% of total ion count relative to parent, the compound has high bioactivation risk.

Protocol C: Antibiofilm Activity (LasR Antagonism)

Context: Furan-2-carboxamides mimic the homoserine lactone (HSL) ring of autoinducers. This assay tests inhibition of *P. aeruginosa* biofilm formation.^[2]

Methodology

- Bacterial Culture:
 - Strain: *P. aeruginosa* PAO1.^[2]
 - Grow overnight in Luria-Bertani (LB) broth at 37°C.
- Biofilm Setup:
 - Dilute culture 1:100 in fresh LB media.
 - Add 100 µL to 96-well polystyrene plates (flat bottom).
 - Add test compounds (range 1 µM - 100 µM). Include untreated control and Tobramycin (positive control).
 - Incubate static for 24 hours at 37°C.
- Staining & Quantification:
 - Discard planktonic cells by gently washing wells 3x with sterile water.
 - Fix adherent biofilm with 99% Methanol (15 min). Air dry.
 - Stain with 0.1% Crystal Violet (15 min).
 - Wash 3x with water to remove excess dye.
 - Solubilize bound dye with 33% Glacial Acetic Acid.

- Measure Absorbance at 590 nm.

Data Presentation Standards

When reporting data for furan-2-carboxamides, use the following table structure to clearly correlate efficacy with metabolic risk.

Table 1: Integrated Data Summary

Compound ID	EGFR IC ₅₀ (nM)	Biofilm Inhib. (%) @ 50µM	HepG2 CC ₅₀ (µM)	GSH Adduct Formation
F2C-01	45 ± 5	N/A	>100	High (Detected)
F2C-02	120 ± 10	58%	25	Low (Not Detected)

| Ref (Gefitinib) | 3 ± 0.5 | N/A | >50 | Low |

Note: High GSH adduct formation suggests potential for idiosyncratic drug-induced liver injury (DILI).

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